

An In-depth Technical Guide to 3-(2-Chlorophenyl)pyrrolidine Oxalate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(2-Chlorophenyl)pyrrolidine
oxalate

CAS No.: 1217062-15-1

Cat. No.: B3024765

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For Researchers, Scientists, and Drug Development Professionals

Foreword

The pyrrolidine scaffold is a cornerstone in medicinal chemistry, recognized for its prevalence in a myriad of biologically active compounds and FDA-approved drugs. Its three-dimensional structure provides a valuable framework for exploring chemical space in drug design. This guide focuses on a specific derivative, **3-(2-Chlorophenyl)pyrrolidine oxalate** (CAS 1217062-15-1), a compound of interest for its potential applications in neuroscience and as a versatile building block in the synthesis of novel therapeutic agents. While specific experimental data for this exact oxalate salt is limited in publicly available literature, this document provides a comprehensive overview based on the properties of the parent amine, analogous compounds, and established chemical principles.

Compound Identity and Physicochemical Properties

3-(2-Chlorophenyl)pyrrolidine oxalate is the oxalate salt of the parent amine, 3-(2-Chlorophenyl)pyrrolidine. The introduction of the 2-chlorophenyl group to the pyrrolidine ring

creates a chiral center, and thus, the compound can exist as a racemate or as individual enantiomers.

Table 1: Physicochemical Properties of 3-(2-Chlorophenyl)pyrrolidine and its Oxalate Salt

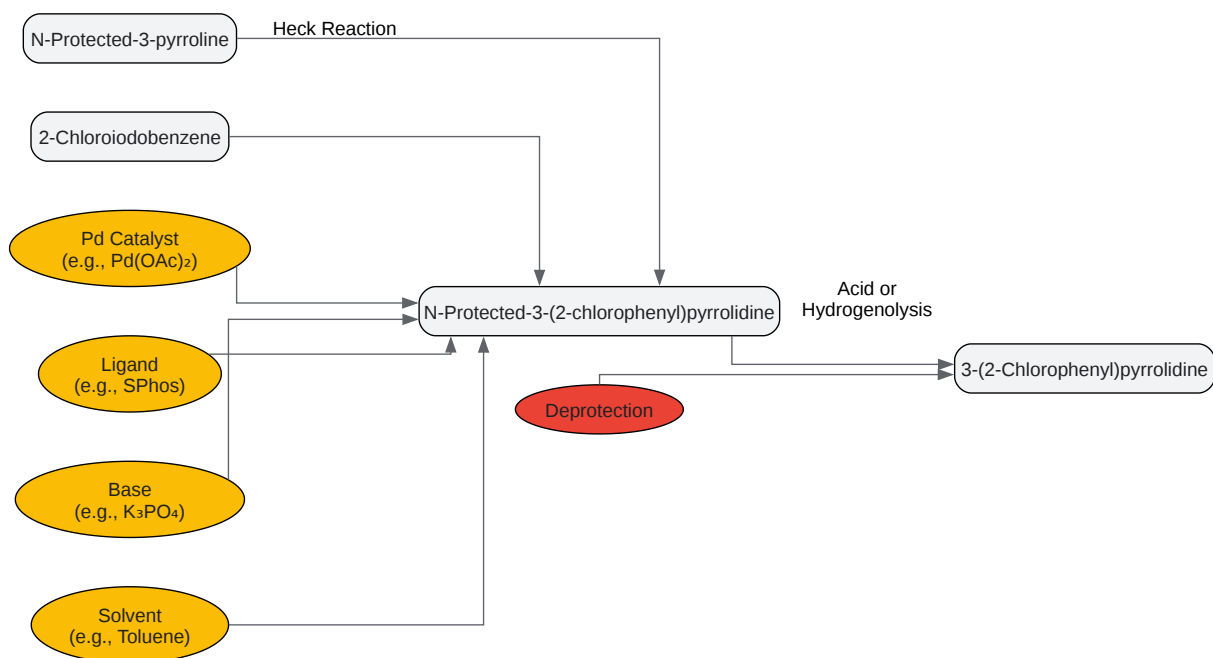
Property	Value (Free Base - Inferred)	Value (Oxalate Salt)	Source/Rationale
CAS Number	Not specified	1217062-15-1	Supplier Information
Molecular Formula	C ₁₀ H ₁₂ ClN	C ₁₂ H ₁₄ ClNO ₄	Calculated
Molecular Weight	181.66 g/mol	271.70 g/mol	Calculated
Appearance	Likely an oil or low-melting solid	White to off-white solid	Typical for amine oxalate salts
Melting Point	Not available	Expected to be a defined solid with a higher melting point than the free base	General property of salt formation
Solubility	Soluble in organic solvents (e.g., DCM, MeOH)	Likely soluble in water and polar protic solvents	General property of amine salts
pKa (of conjugate acid)	Estimated 9-10	Not applicable	Typical for secondary amines

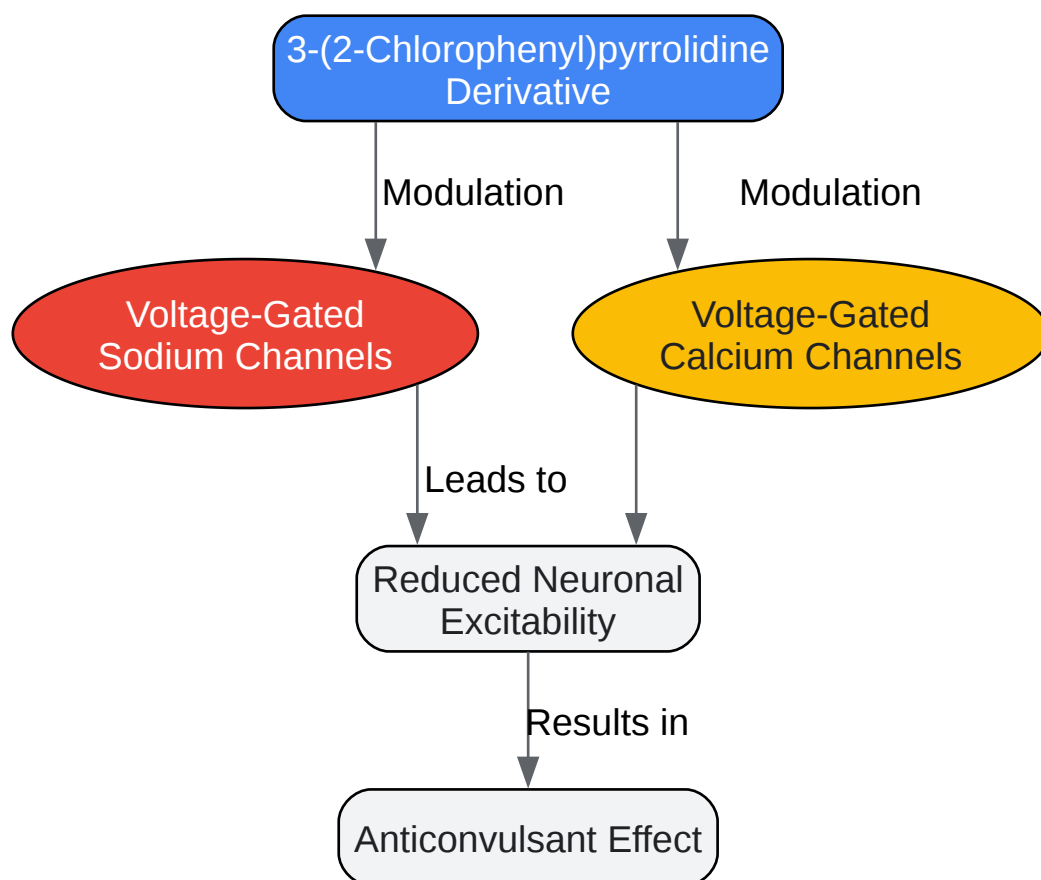
Synthesis and Purification

The synthesis of **3-(2-Chlorophenyl)pyrrolidine oxalate** is a two-step process involving the formation of the free base followed by its conversion to the oxalate salt.

Synthesis of 3-(2-Chlorophenyl)pyrrolidine (Free Base)

Several synthetic routes can be envisioned for the preparation of 3-arylpyrrolidines. A plausible and modern approach is the palladium-catalyzed hydroarylation of a suitable pyrroline precursor.^{[1][2][3]}





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Sources

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(2-Chlorophenyl)pyrrolidine Oxalate]. BenchChem, [2026]. [Online PDF]. Available at:

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